

Personal protective equipment for handling 1-Ethynyl-4-propylbenzene

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Compound of Interest

Compound Name: 1-Ethynyl-4-propylbenzene

Cat. No.: B1305581

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Essential Safety and Handling Guide for 1-Ethynyl-4-propylbenzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Ethynyl-4-propylbenzene** (CAS No. 62452-73-7) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

Chemical Safety and Hazard Information

1-Ethynyl-4-propylbenzene is a combustible liquid that can cause skin and eye irritation.[1][2]
[3] Adherence to proper safety measures is critical to minimize risks.

Hazard	GHS Classification	Precautionary Statement
Flammability	Combustible liquid (H227)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
Skin Irritation	Causes skin irritation (H315)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of water.[1][2][4]
Eye Irritation	Causes serious eye irritation (H319)	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention. [2]
Respiratory Irritation	May cause respiratory irritation (H335)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]

Physical and Chemical Properties

Property	Value
Appearance	Light yellow to brown clear liquid[1][2]
Molecular Formula	C ₁₁ H ₁₂
Molecular Weight	144.22 g/mol [1]
Flash Point	67 °C (153 °F)[1][2]
Specific Gravity (20/20)	0.91[1][2]
Refractive Index	1.53[1][2]
Storage Temperature	Room temperature (Recommended in a cool and dark place, <15°C)[1][2]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **1-Ethynyl-4-propylbenzene**. The following table outlines the minimum required PPE for various laboratory operations.

Operation	Engineering Controls	Gloves	Eye/Face Protection	Protective Clothing
Storage and Transport	Well-ventilated chemical storage area	Nitrile or neoprene gloves	Safety glasses	Standard lab coat
Weighing and Aliquoting	Chemical fume hood or ventilated balance enclosure	Nitrile or neoprene gloves	Safety goggles or a face shield worn over safety glasses	Chemical-resistant apron over a lab coat
Reaction Setup and Execution	Chemical fume hood	Nitrile or neoprene gloves (consider double-gloving for extended operations)	Safety goggles and a face shield	Chemical-resistant apron or a chemical splash suit over a lab coat
Work-up and Purification	Chemical fume hood	Nitrile or neoprene gloves	Safety goggles and a face shield	Chemical-resistant apron or a chemical splash suit over a lab coat
Waste Disposal	Chemical fume hood	Heavy-duty nitrile or butyl rubber gloves	Safety goggles and a face shield	Chemical-resistant apron or a chemical splash suit over a lab coat

Experimental Protocols: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure that a compatible fire extinguisher (dry sand, dry chemical, or alcohol-resistant foam) is readily accessible.[2]

- Conduct all weighing and transfers of **1-Ethynyl-4-propylbenzene** inside a certified chemical fume hood to minimize inhalation exposure.
- Wear the appropriate PPE as outlined in the table above.
- Use a clean, dry, and compatible container (e.g., glass) for weighing.
- Ensure all containers are properly labeled with the chemical name and associated hazards.

2. Reaction Setup and Transfer:

- When setting up a reaction, ensure all glassware is free from contaminants and is appropriate for the intended use.
- Transfer the chemical using a glass pipette or a syringe with a compatible needle. Avoid using plastic transfer pipettes as their compatibility with the solvent is not guaranteed.
- Perform all transfers slowly and carefully to avoid splashing.
- Ensure the reaction vessel is securely clamped and positioned within the chemical fume hood.

3. First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[5]
Skin Contact	Immediately wash the contaminated skin with plenty of soap and water.[4][5] Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately wash the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[5] Get medical attention immediately.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

4. Spill and Leak Procedures:

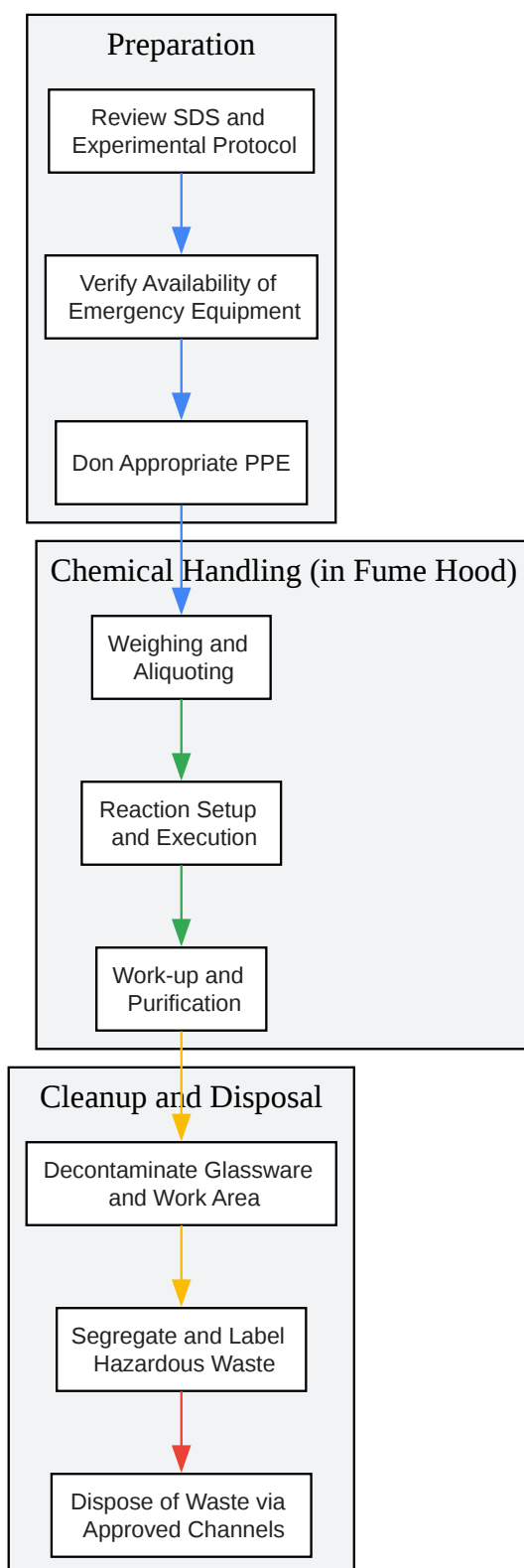
- In case of a small spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binders).
- Collect the absorbed material into a suitable, labeled container for disposal.
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.
- Ensure adequate ventilation during cleanup.

5. Disposal Plan:

- All waste containing **1-Ethynyl-4-propylbenzene** must be disposed of as hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant.[1][2][4]
- Collect all liquid waste in a clearly labeled, sealed, and compatible waste container.

- Contaminated solid waste (e.g., gloves, absorbent materials, pipette tips) should be collected in a separate, labeled hazardous waste container.
- Do not dispose of this chemical down the drain.

Workflow for Safe Handling of 1-Ethynyl-4-propylbenzene



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Caption: Workflow for the safe handling of **1-Ethynyl-4-propylbenzene**.

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